

Application Notes and Protocols for Boc-10-aminodecanoic Acid Reactions

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Compound of Interest

Compound Name: *Boc-10-Aminodecanoic acid*

Cat. No.: *B558785*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-10-aminodecanoic acid is a versatile bifunctional molecule widely utilized in organic synthesis, particularly in peptide synthesis, drug development, and the construction of complex molecular architectures such as Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3]} Its structure features a C10 alkyl chain that provides hydrophobicity and spacing, a carboxylic acid for coupling reactions, and a tert-butoxycarbonyl (Boc) protected amine, which allows for controlled, stepwise synthesis.^{[1][2][3]} The Boc protecting group is stable under a variety of reaction conditions but can be readily removed under acidic conditions, making it an ideal component for multi-step synthetic strategies.^{[1][3]}

These application notes provide detailed protocols for common reactions involving **Boc-10-aminodecanoic acid**, including amide bond formation and Boc-group deprotection, along with data presented in a clear, tabular format for easy reference.

Key Applications

- **Peptide Synthesis:** Acts as a building block to introduce a long aliphatic chain into a peptide sequence.^[2]
- **PROTAC Linkers:** Serves as a component of the linker connecting the target protein binder and the E3 ligase ligand in PROTACs.^[1]

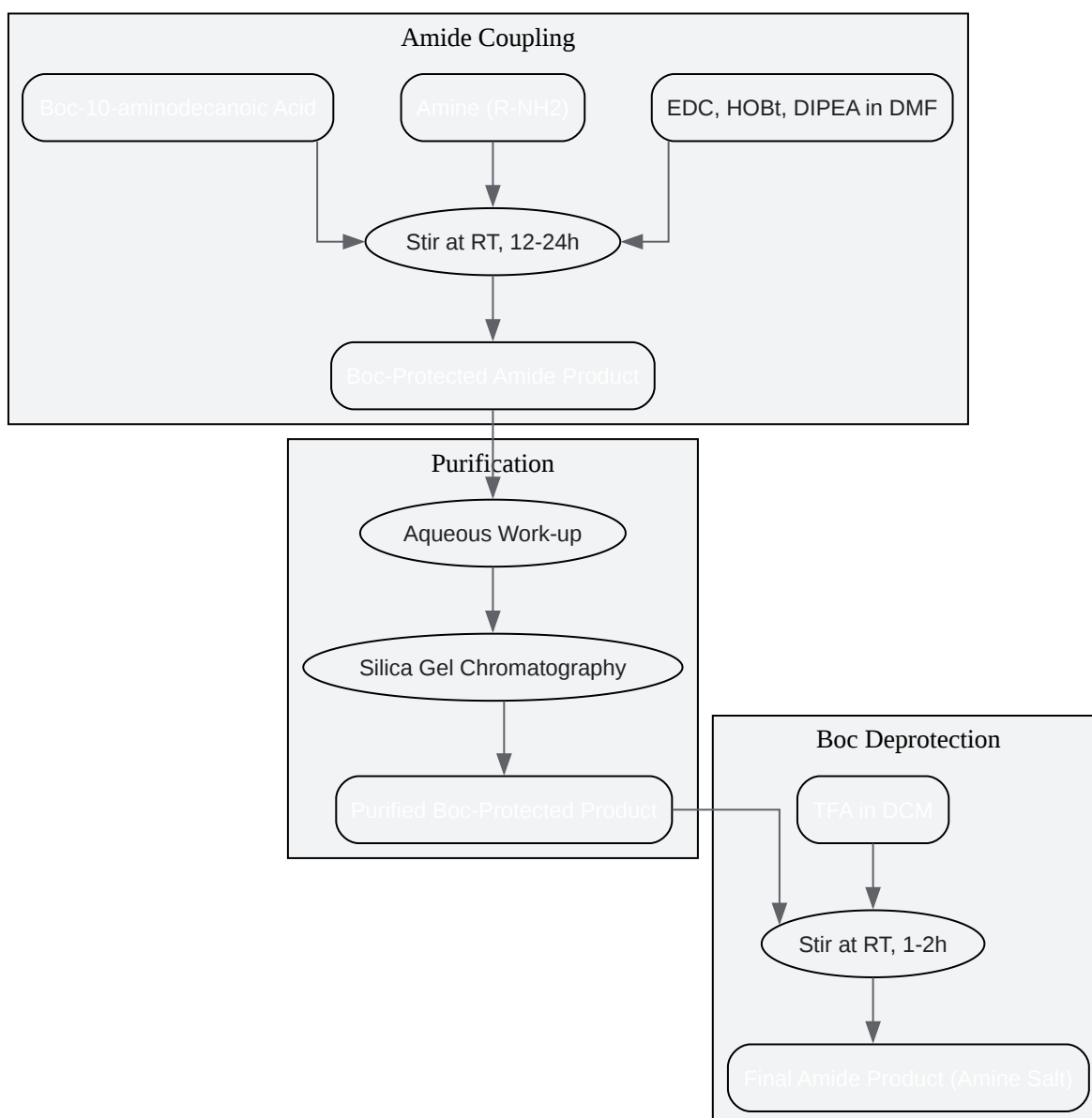
- Bioconjugation: Facilitates the attachment of molecules to surfaces or other biomolecules.[2]
- Drug Development: Used to create drug candidates with modified pharmacokinetic properties, such as improved stability and bioavailability.[2]

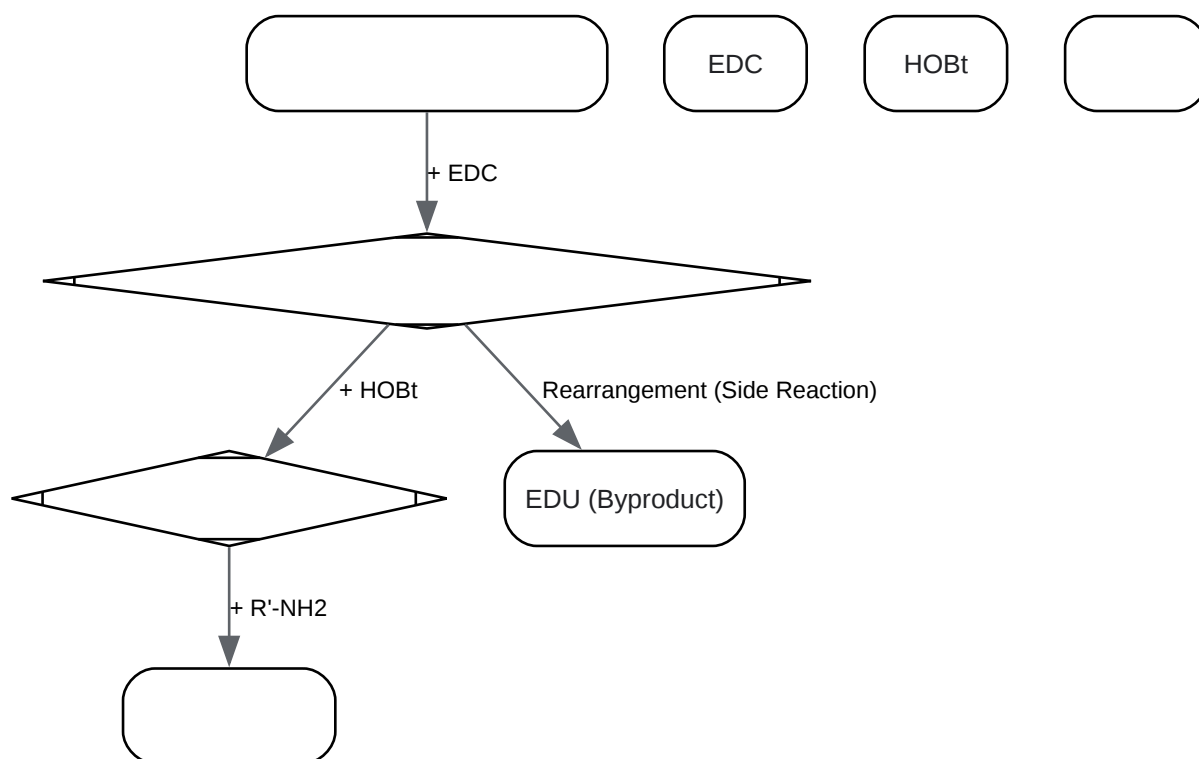
Experimental Protocols

Amide Bond Formation using EDC/HOBt Coupling

This protocol describes a general procedure for the coupling of **Boc-10-aminodecanoic acid** to a primary or secondary amine using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) as the coupling agent and Hydroxybenzotriazole (HOBt) to suppress side reactions and minimize racemization.

Experimental Workflow for Amide Coupling and Deprotection





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References

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